

CD-III: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: CD-III

Cat. No.: B7854124

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for the chemical compound commonly known as **CD-III**. The information is intended for use in research and development settings where this compound is handled.

CD-III, chemically identified as N-[2-(4-amino-N-ethyl-3-methylanilino)ethyl]methanesulfonamide sesquisulfate monohydrate, is primarily used as a color developing agent in photographic processes.^{[1][2]} While its primary application is in chemical processing, its handling requires careful attention to safety due to its potential health hazards.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **CD-III** is presented in the table below. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source
Chemical Name	N-[2-(4-amino-N-ethyl-3-methylanilino)ethyl]methanesulfonamide sesquisulfate monohydrate	[1]
Synonyms	CD-3, Kodak Color Developing Agent CD-3	[1][3]
CAS Number	25646-71-3	[1][4][5]
Molecular Formula	C ₂₄ H ₄₈ N ₆ O ₁₆ S ₅	[1]
Molecular Weight	836.97 g/mol	[1]
Appearance	Crystalline powder	[6]
Melting Point	168 - 169°C	[4]
Flash Point	229°C	[4]
Boiling Point	455°C at 760mmHg	[4]
Density	1.204 g/cm ³	[4]

Toxicological Data and Hazard Summary

CD-III is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[2] The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The table below summarizes the known toxicological information and hazard classifications.

Hazard Classification	Statement	GHS Category	Source
Acute Oral Toxicity	Harmful if swallowed	Category 4	[2] [6]
Skin Corrosion/Irritation	Causes skin irritation	Category 2	[7] [8]
Serious Eye Damage/Irritation	Causes serious eye irritation	Category 1/2A	[6] [7] [8]
Skin Sensitization	May cause an allergic skin reaction	Category 1	[2]
Respiratory Irritation	May cause respiratory irritation	-	[7]
Specific Target Organ Toxicity	May cause damage to organs (kidney, liver)	-	[7] [8]
Aquatic Hazard (Acute)	Very toxic to aquatic life	Category 1	[2]
Aquatic Hazard (Long-term)	Very toxic to aquatic life with long lasting effects	Category 1	[2]

Acute Toxicity Data: There is limited publicly available quantitative data on the acute toxicity of **CD-III**. One safety data sheet indicates an acute toxicity estimate (ATE) for an oral LD50 in rats of >5000 mg/kg for a mixture containing the compound.[\[8\]](#) However, another source for a related compound suggests an oral LD50 of 500.1 mg/kg.[\[6\]](#) Given this discrepancy and the GHS classification of "Harmful if swallowed," a cautious approach is warranted.

Experimental Protocols and Handling Procedures

Due to the hazardous nature of **CD-III**, strict adherence to safety protocols is mandatory. The following sections detail the recommended procedures for handling, personal protective equipment, and emergency measures.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **CD-III** to determine the appropriate level of PPE. The following are general recommendations:

- Eye Protection: Wear chemical safety goggles or a face shield that meets EN166 or OSHA's 29 CFR 1910.133 standards.[9]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber) that are impervious to the substance.
- Skin and Body Protection: Wear a lab coat, and in cases of potential significant exposure, consider additional protective clothing to prevent skin contact.[9]
- Respiratory Protection: If handling the powder or creating dust, use a NIOSH-approved respirator with an appropriate particulate filter.[9] All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[9]

Handling and Storage

- Handling: Avoid breathing dust, vapor, mist, or gas.[9] Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in areas where the chemical is handled.[7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[4] Keep away from incompatible materials such as strong oxidizing agents.[7]

First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[6]
- In case of skin contact: Wash off immediately with plenty of soap and water. If skin irritation or an allergic reaction occurs, seek medical advice.[8]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[8]

- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[6]

Spills and Disposal

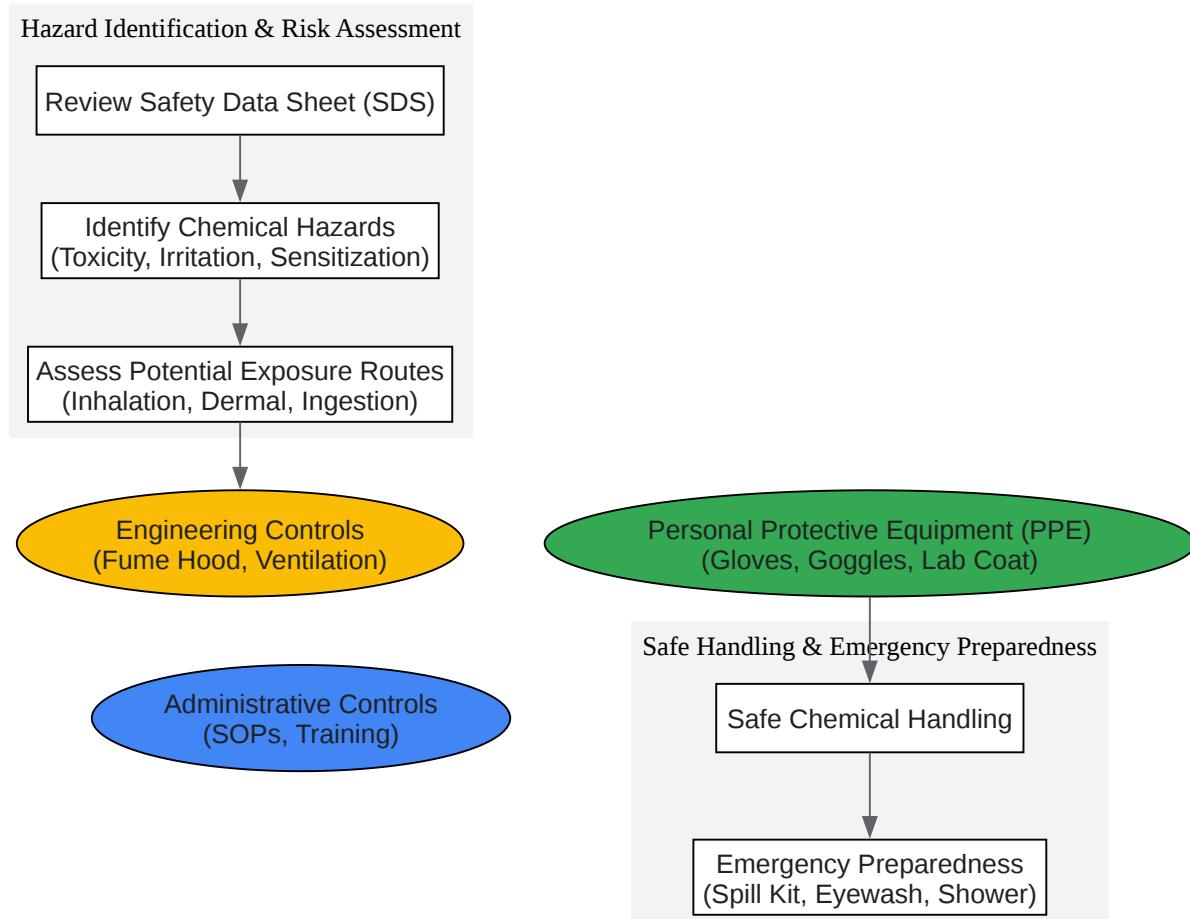
- Spills: For small spills of the solid, carefully sweep up and place in a suitable container for disposal. Avoid generating dust. For larger spills, follow emergency procedures and use appropriate PPE.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[6] Do not allow the substance to enter drains or waterways due to its high aquatic toxicity.[2]

Signaling Pathways and Mechanism of Action

As of the date of this guide, there is no available scientific literature detailing the biological mechanism of action or the specific cellular signaling pathways affected by **CD-III** in a toxicological context. Its known mechanism is related to its function in photographic development, where it reduces silver halide to metallic silver and, in its oxidized form, reacts with color couplers to form dyes.[1] The observed organ toxicity (kidney and liver) suggests potential interference with cellular processes, but further research is needed to elucidate these pathways.

Visualizations

The following diagrams illustrate key logical and experimental workflows relevant to the safe handling of **CD-III**.

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Caption: Logical workflow for hazard identification and implementation of control measures for **CD-III**.



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Caption: General experimental workflow for the safe handling of **CD-III** in a laboratory setting.

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